

# Jak-IN-23 storage conditions to prevent degradation

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## Compound of Interest

Compound Name: *Jak-IN-23*

Cat. No.: *B10830925*

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## Jak-IN-23 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the proper storage, handling, and use of **Jak-IN-23**, a potent inhibitor of JAK1, JAK2, and JAK3. This guide includes frequently asked questions (FAQs) and troubleshooting advice to prevent degradation and ensure the reproducibility of your experiments.

## Frequently Asked Questions (FAQs)

### 1. What are the recommended storage conditions for solid **Jak-IN-23**?

To ensure the stability and prevent the degradation of solid **Jak-IN-23**, it should be stored at 4°C in a tightly sealed container, protected from moisture and light.

### 2. How should I prepare and store **Jak-IN-23** stock solutions?

For optimal results, it is recommended to prepare a fresh stock solution of **Jak-IN-23** in a suitable solvent, such as DMSO. Once prepared, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.

### 3. What is the shelf life of **Jak-IN-23** stock solutions?

The stability of **Jak-IN-23** stock solutions is dependent on the storage temperature. When stored at -80°C, the solution is stable for up to 6 months. If stored at -20°C, it should be used

within 1 month. Always ensure the vials are sealed to prevent solvent evaporation and kept away from light.

#### 4. What are the known degradation pathways for **Jak-IN-23**?

Currently, there is no publicly available data from forced degradation studies specifically for **Jak-IN-23**. Such studies would involve subjecting the compound to stress conditions like acid and base hydrolysis, oxidation, heat, and light to identify potential degradation products. While information exists for other JAK inhibitors like Tofacitinib, these findings are not directly transferable to **Jak-IN-23** due to differences in chemical structure. Therefore, it is crucial to adhere strictly to the recommended storage and handling conditions to minimize the risk of unknown degradation.

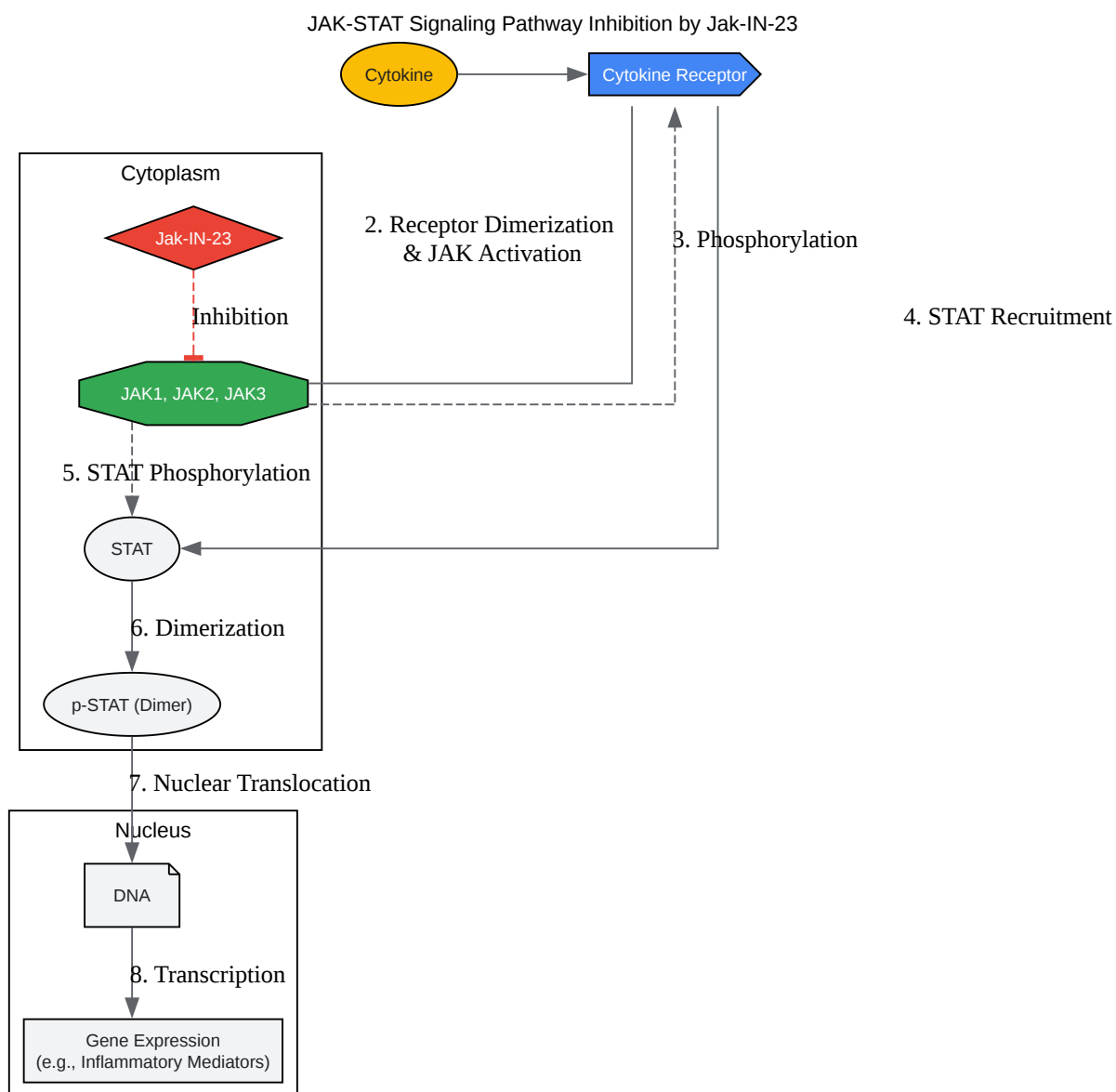
## Storage and Stability Data

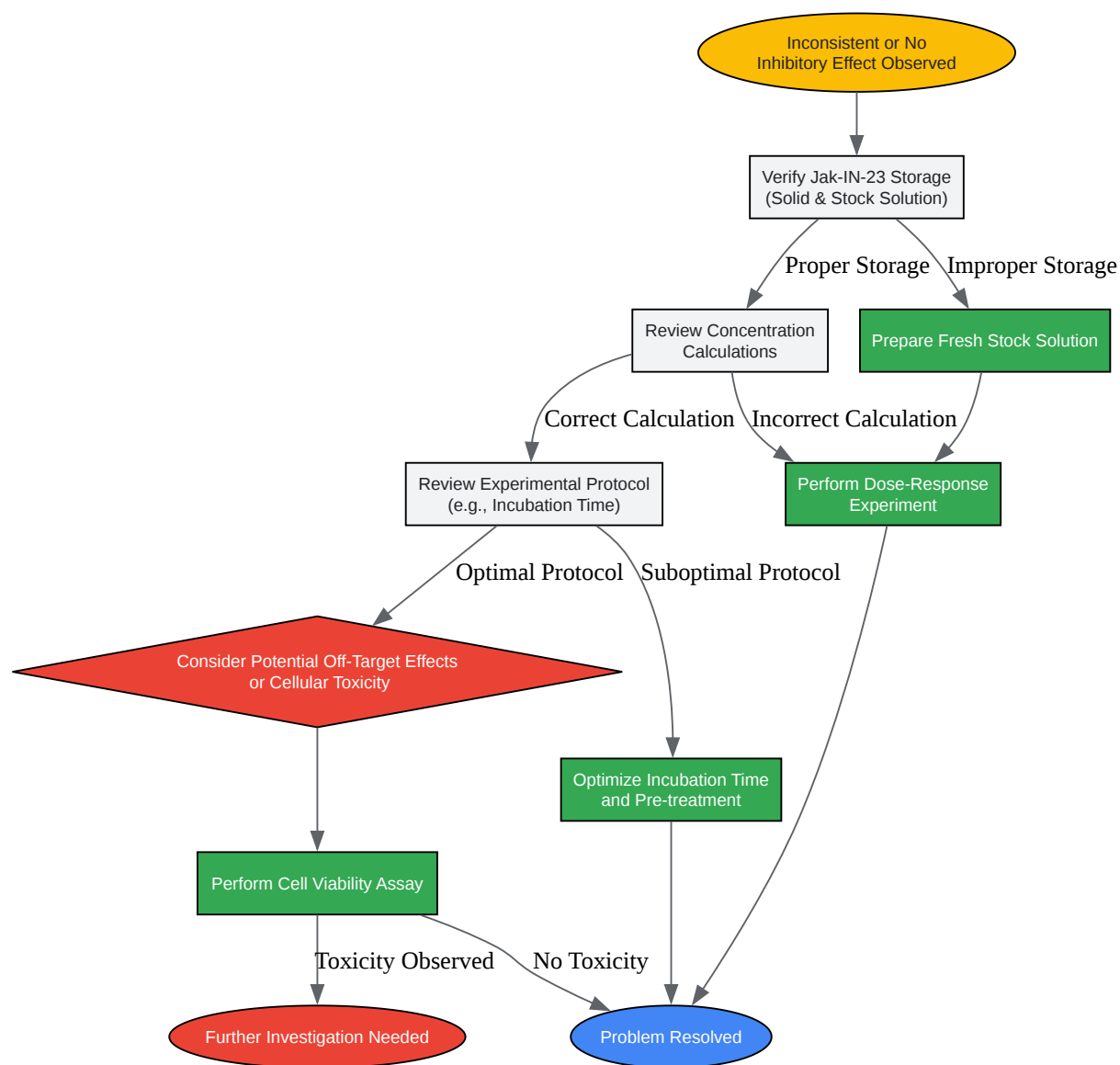
Form	Storage Temperature	Duration	Special Conditions
Solid	4°C	Long-term	Sealed, protected from moisture and light.
Stock Solution	-80°C	Up to 6 months	Aliquoted to avoid freeze-thaw cycles, sealed, protected from light.
Stock Solution	-20°C	Up to 1 month	Aliquoted to avoid freeze-thaw cycles, sealed, protected from light.

## JAK-STAT Signaling Pathway Inhibition by **Jak-IN-23**

**Jak-IN-23** is a potent inhibitor of the Janus kinase (JAK) family, specifically targeting JAK1, JAK2, and JAK3. These enzymes are critical components of the JAK-STAT signaling pathway, which transduces signals from various cytokines and growth factors to the nucleus, regulating genes involved in immunity, inflammation, and cell proliferation. By inhibiting JAK1, JAK2, and

JAK3, **Jak-IN-23** effectively blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, thereby downregulating the expression of target inflammatory genes.







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